

Application Notes and Protocols for the Synthesis of Ditridecyl Adipate via Esterification

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Compound of Interest

Compound Name: *Ditridecyl adipate*

Cat. No.: B149431

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Introduction

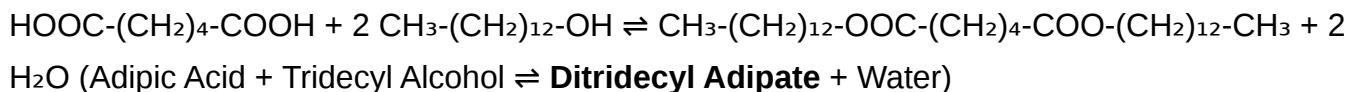
Ditridecyl adipate (CAS No. 16958-92-2) is a diester of adipic acid and tridecyl alcohol, with the molecular formula $C_{32}H_{62}O_4$ and a molecular weight of 510.83 g/mol .^{[1][2]} It is a colorless to pale yellow liquid known for its low viscosity, good thermal stability, and excellent lubricating properties.^{[3][4]} These characteristics make it a valuable compound in various industrial and research applications, including as a plasticizer for polymers like polyvinyl chloride (PVC), an emollient in cosmetic formulations, and a lubricant.^{[5][6]}

The standard laboratory synthesis of **ditridecyl adipate** is achieved through the direct esterification of adipic acid with tridecyl alcohol. This application note provides detailed protocols for two common and effective methods: Fischer-Speier esterification, which utilizes an acid catalyst, and a milder, enzymatic approach using an immobilized lipase.

Reaction Principle

The synthesis of **ditridecyl adipate** involves the reaction of one equivalent of adipic acid, a dicarboxylic acid, with two equivalents of tridecyl alcohol. This reaction is a nucleophilic acyl substitution, specifically an acid-catalyzed esterification (Fischer esterification). The reaction is reversible, and to drive the equilibrium towards the formation of the diester product, the water byproduct must be removed as it is formed.^{[7][8]}

Chemical Equation:



Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **ditridecyl adipate** via Fischer esterification and enzymatic synthesis. The data is compiled from protocols for analogous long-chain diesters and represents typical experimental parameters.

Parameter	Fischer Esterification	Enzymatic Synthesis
Reactants	Adipic Acid, Tridecyl Alcohol	Adipic Acid, Tridecyl Alcohol
Molar Ratio (Alcohol:Acid)	2.2 : 1	2 : 1
Catalyst	p-Toluenesulfonic acid (p-TsOH) or H ₂ SO ₄	Immobilized Lipase (e.g., Novozym 435)
Catalyst Loading	~0.05 equivalents	5% (w/w of total reactants)
Solvent	Toluene	Solvent-free or high-boiling inert solvent
Temperature	110-120 °C (Reflux)	50-60 °C
Reaction Time	5-10 hours	24-48 hours
Water Removal	Azeotropic distillation (Dean-Stark)	Vacuum application or molecular sieves
Typical Yield	>90%	>95%

Experimental Protocols

Protocol 1: Fischer-Speier Esterification

This protocol describes the synthesis of **ditridecyl adipate** using p-toluenesulfonic acid as a catalyst with azeotropic removal of water.

Materials:

- Adipic acid
- Tridecyl alcohol (2.2 equivalents)
- p-Toluenesulfonic acid (0.05 equivalents)
- Toluene
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add adipic acid, tridecyl alcohol (2.2 equivalents), and toluene.
- Catalyst Addition: Add p-toluenesulfonic acid (0.05 equivalents) to the mixture.
- Reflux and Water Removal: Assemble the Dean-Stark apparatus and reflux condenser. Heat the mixture to reflux (approximately 110-120 °C). The toluene-water azeotrope will collect in

the Dean-Stark trap. Continue refluxing until the theoretical amount of water is collected.[7]

- Cooling and Quenching: Once the reaction is complete, allow the mixture to cool to room temperature.
- Work-up: Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.[7][9]
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield the crude **ditridecyl adipate**.[9]
- Purification: The crude product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent such as ethanol or acetone to remove unreacted tridecyl alcohol and other impurities.[9]

Protocol 2: Enzymatic Esterification

This protocol utilizes an immobilized lipase for a milder synthesis of **ditridecyl adipate**.

Materials:

- Adipic acid
- Tridecyl alcohol (2.0 equivalents)
- Immobilized lipase (e.g., Novozym 435)
- Hexane or other suitable organic solvent (for purification)

Equipment:

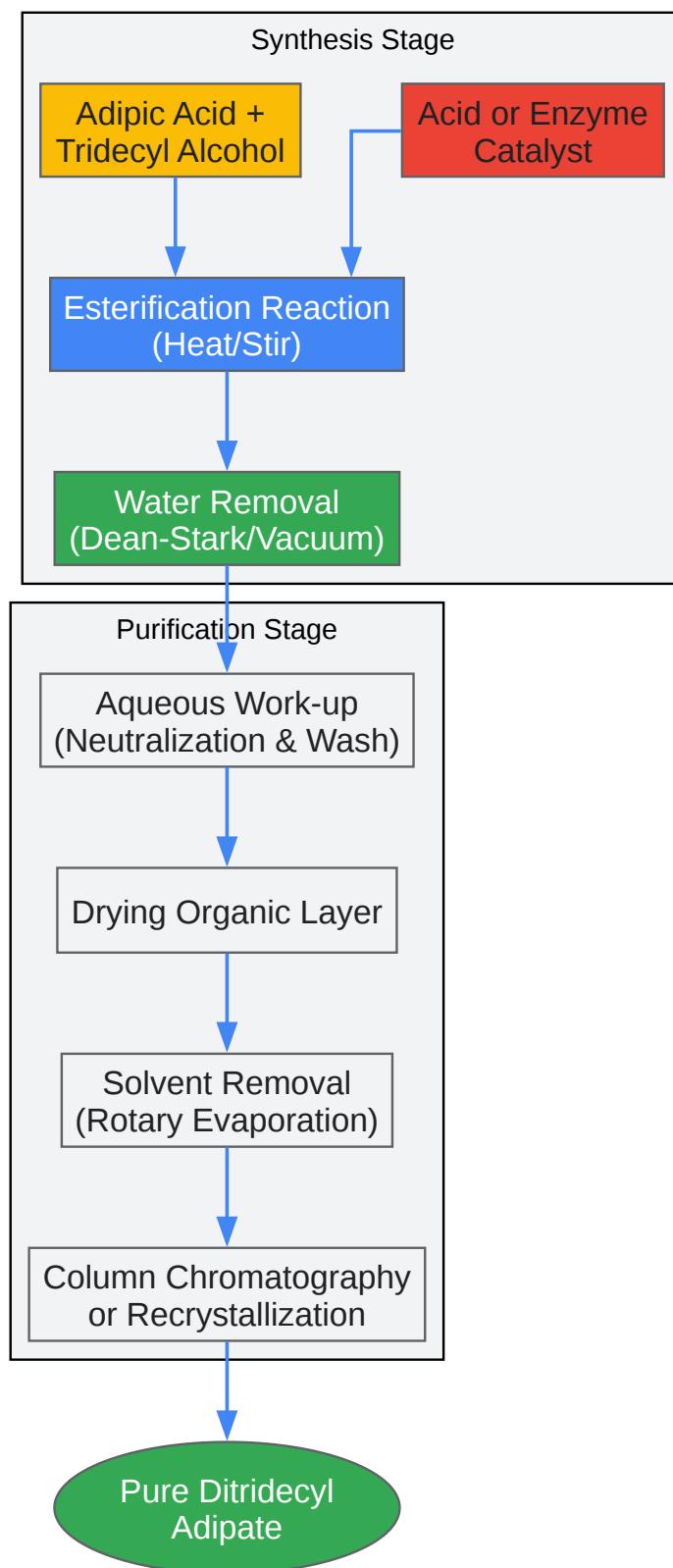
- Schlenk flask or round-bottom flask with a vacuum adapter
- Heating mantle or oil bath with magnetic stirrer
- Vacuum pump
- Filtration apparatus

- Rotary evaporator

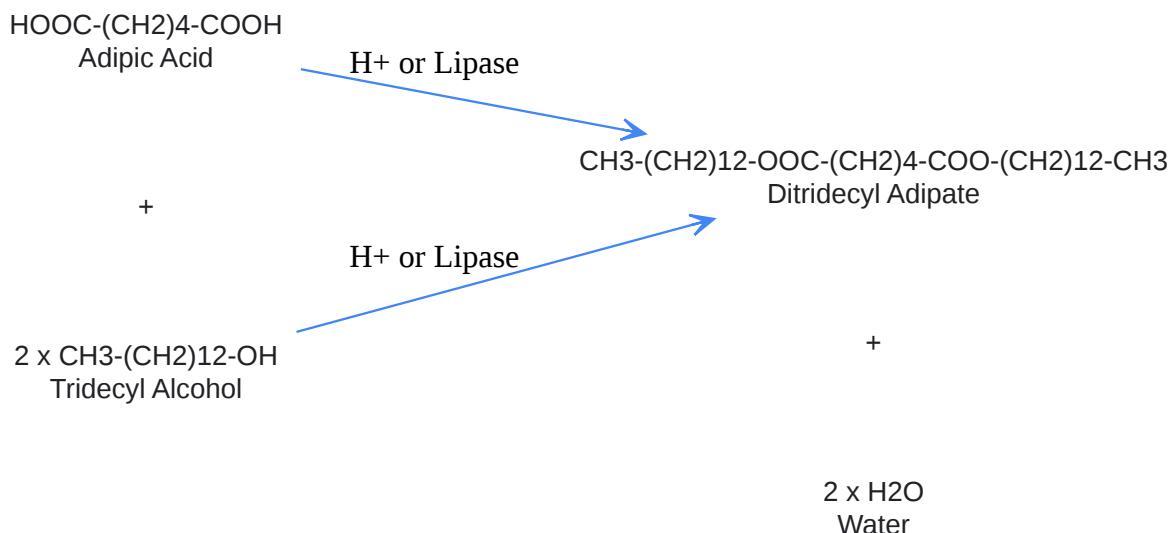
Procedure:

- Reactant Preparation: In a Schlenk flask, combine adipic acid and tridecyl alcohol (2.0 equivalents).[10]
- Enzyme Addition: Add the immobilized lipase (e.g., 5% of the total reactant weight) to the mixture.[11]
- Reaction Conditions: Heat the mixture to 50-60 °C with vigorous stirring. Apply a vacuum to remove the water byproduct and drive the reaction to completion.[11][12] The reaction is typically monitored by TLC or GC and runs for 24-48 hours.[13]
- Enzyme Recovery: After the reaction, cool the mixture. The immobilized enzyme can be recovered by filtration for potential reuse.
- Purification: The resulting crude product can be purified by column chromatography or recrystallization as described in the Fischer esterification protocol.

Visualizations

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Caption: Experimental workflow for the synthesis and purification of **ditridecyl adipate**.



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Caption: Chemical reaction pathway for the esterification of adipic acid with tridecyl alcohol.

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